

CellTracker™ Orange CMRA: A Technical Guide for Cellular Tracking

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Compound of Interest

Compound Name: CellTracker Orange CMRA Dye

Cat. No.: B12390478

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CellTracker™ Orange CMRA (CellTracker™ Orange 5-(and-6)-(((4-chloromethyl)benzoyl)amino)tetramethylrhodamine) is a fluorescent probe essential for monitoring cell movement, location, and viability in living cells.[1][2][3] Its robust characteristics, including high retention through multiple cell generations and low cytotoxicity, make it an invaluable tool for researchers in fields such as immunology, cancer biology, and developmental biology.[4] This guide provides an in-depth overview of its mechanism, properties, and detailed protocols for its application.

Mechanism of Action and Cellular Retention

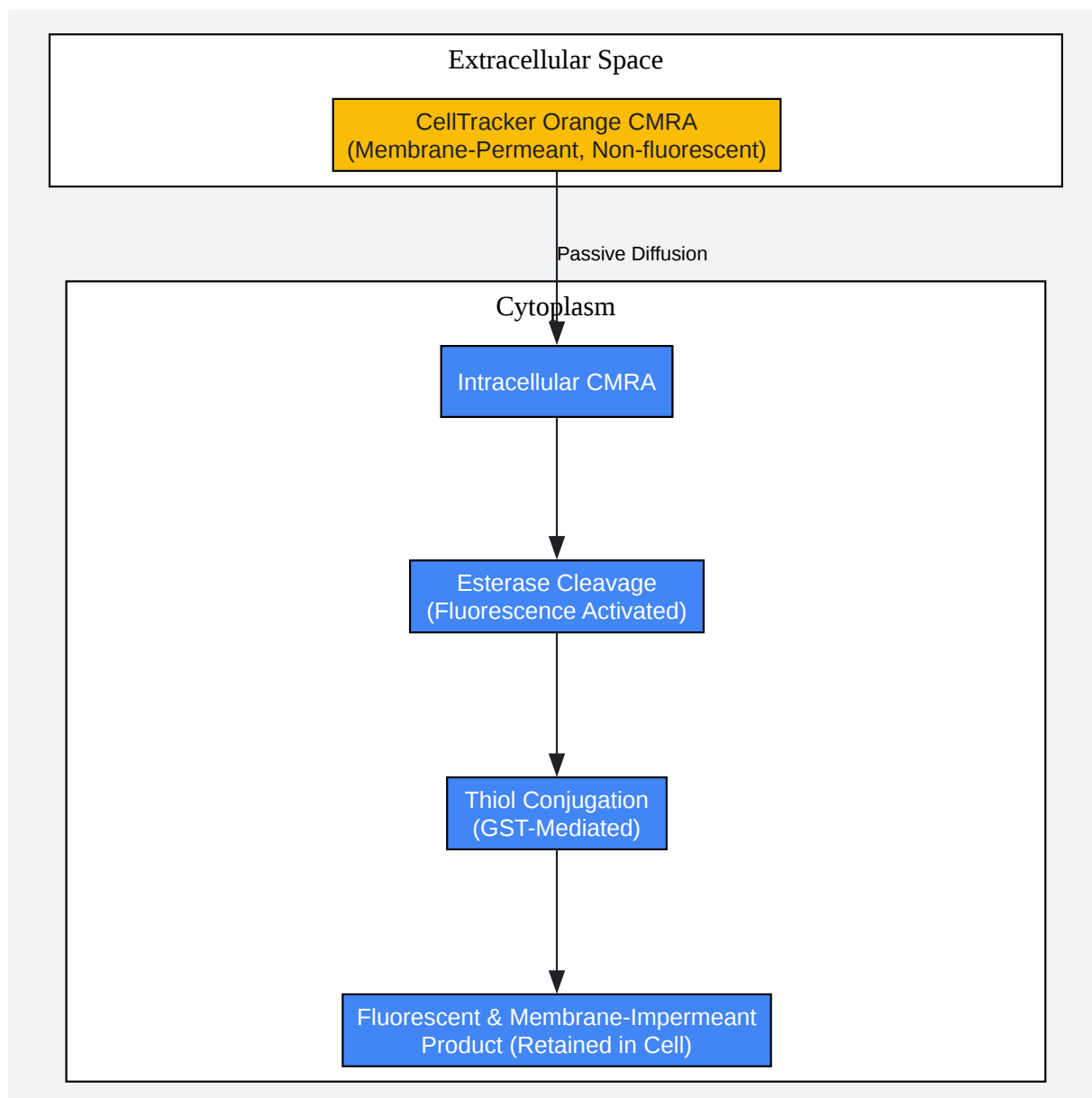
The efficacy of CellTracker™ Orange CMRA lies in its well-defined, multi-step mechanism of action that ensures long-term cellular retention. The dye is designed to be membrane-permeant, allowing it to passively diffuse across the plasma membrane into the cytoplasm of living cells.

Once inside the cell, two key events occur:

- **Enzymatic Cleavage:** Cytosolic esterases cleave the acetate groups from the CMRA molecule. This process is essential for activating the dye's fluorescence.[5]

- **Thiol Conjugation:** The dye possesses a mildly reactive chloromethyl group that covalently binds to thiol groups on intracellular proteins and, most notably, glutathione.[4][5] This reaction is mediated by the ubiquitous enzyme Glutathione S-transferase (GST).[4][5]

This covalent conjugation transforms the initially membrane-permeable dye into a large, cell-impermeant fluorescent product.[4][5] This product is unable to exit the cell, is retained through multiple cell divisions (for at least 72 hours), and is not transferred to adjacent cells in a population.[4]



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Diagram 1: Mechanism of CellTracker™ Orange CMRA dye activation and retention.

Physicochemical and Fluorescence Properties

The distinct spectral characteristics of CellTracker™ Orange CMRA allow for its use in multiplexing experiments with other fluorophores, such as green fluorescent proteins (GFPs).[2][3]

Property	Value	Source(s)
Molecular Formula	C ₃₀ H ₂₅ Cl ₂ NO ₅	[1][6][7]
Molecular Weight	550.43 g/mol	[1][6][7]
Excitation Max.	~548 nm	[1][7][8]
Emission Max.	~576 nm	[1][7][8]
Solvent for Stock	Anhydrous DMSO	[4]
Appearance	Solid	[6]

Experimental Protocols

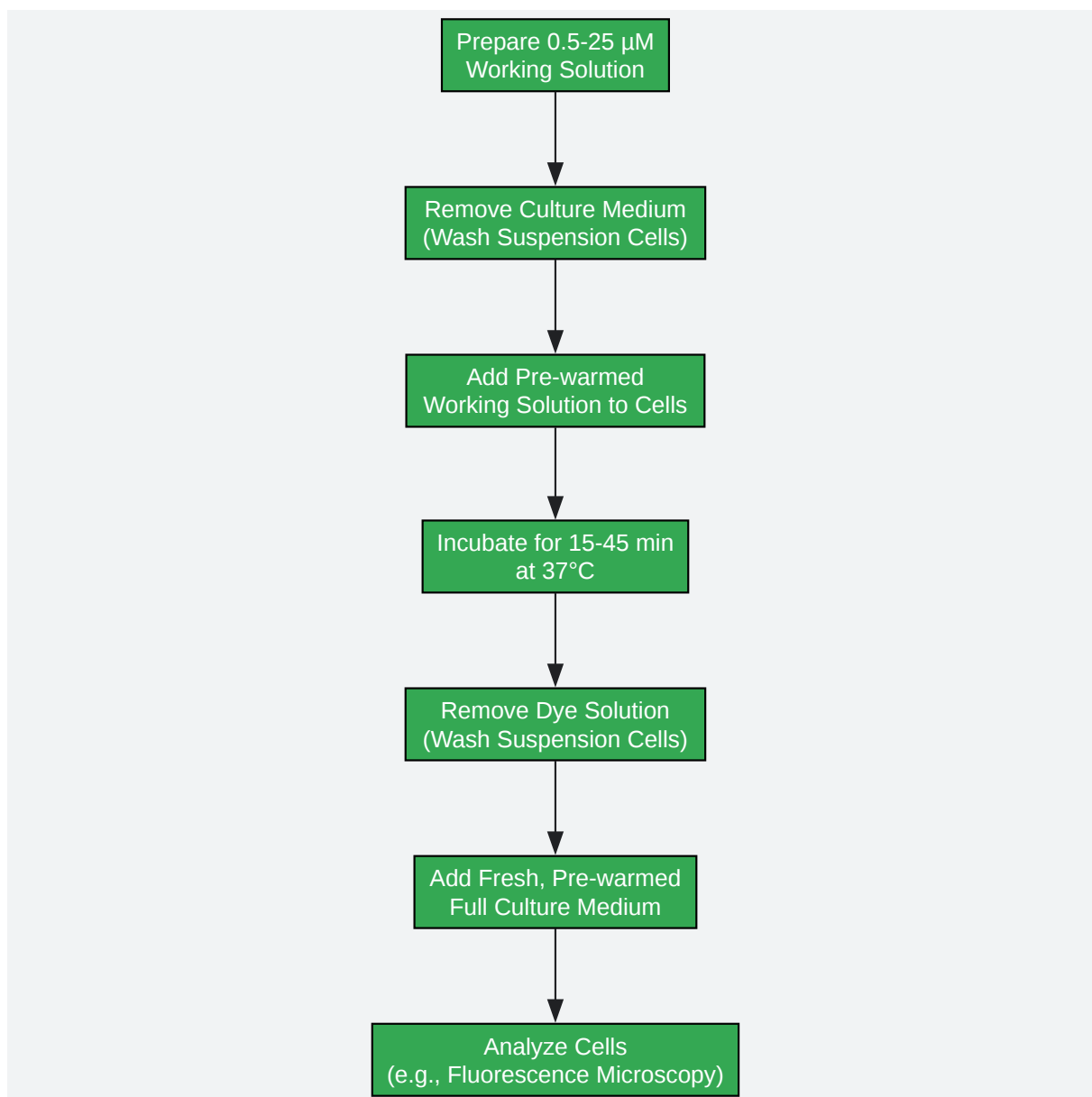
Successful cell labeling requires careful preparation of reagents and adherence to optimized protocols. The following sections provide detailed methodologies for common applications.

Reagent Preparation

- Prepare a 10 mM Stock Solution: Before use, allow the vial of CellTracker™ Orange CMRA to warm to room temperature.[9] Dissolve the lyophilized powder (50 µg) in approximately 9.1 µL of high-quality, anhydrous DMSO to create a 10 mM stock solution.[5][9]
- Prepare Working Solution: Dilute the 10 mM stock solution in serum-free medium to the desired final working concentration.[5][9] It is critical to avoid using amine- or thiol-containing buffers (e.g., Tris, HEPES with DTT) as they can react with the dye.[4][5][9]
 - For long-term tracking (>3 days): Use a final concentration of 5–25 µM.[5][9]
 - For short-term experiments (e.g., viability assays): A lower concentration of 0.5–5 µM is sufficient.[5]
- Pre-warm the Working Solution: Warm the final working solution to the appropriate temperature for your cells (typically 37°C) before adding it to the culture.[5][9]

General Staining Protocol for Adherent and Suspension Cells

The following workflow outlines the standard procedure for labeling live cells with CellTracker™ Orange CMRA.



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